

ZX782 and its role in cellular pathways

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: ZX782

Cat. No.: B15542165

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An In-depth Technical Guide on **ZX782** and its Role in Cellular Pathways

For Researchers, Scientists, and Drug Development Professionals

Abstract

ZX782 is a novel Proteolysis Targeting Chimera (PROTAC) designed to induce ferroptosis, a form of regulated cell death, by targeting Glutathione Peroxidase 4 (GPX4) for degradation. This document provides a comprehensive technical overview of **ZX782**, including its mechanism of action, its role in the ferroptosis cellular pathway, and relevant experimental data from related compounds. Due to the novelty of **ZX782**, publicly available quantitative data and specific experimental protocols are limited. Therefore, this guide leverages data from its constituent warhead, ML-210, and other GPX4-targeting PROTACs to provide a thorough understanding of its potential therapeutic application.

Introduction to ZX782

ZX782 is a hydrophobic tag (Hty)-type PROTAC that functions as a ferroptosis inducer.^{[1][2]} It is engineered to specifically target GPX4, a key enzyme that protects cells from lipid peroxidation and subsequent ferroptotic death. By inducing the degradation of GPX4, **ZX782** leads to an accumulation of lipid reactive oxygen species (ROS), triggering cell death.^{[1][2]} The molecule is composed of three key parts: the GPX4 ligand ML-210, a PROTAC linker (Bromo-

PEG2-CH2-Boc), and a hydrophobic adamantane tag.[\[1\]](#)[\[2\]](#) Recent research also suggests a potential therapeutic role for **ZX782** in Alzheimer's disease by reducing amyloid plaques and inhibiting microglial cell spread.[\[1\]](#)

Quantitative Data Summary

Specific quantitative data for **ZX782** is not yet widely available in the public domain. The following tables summarize the data for the GPX4 inhibitor ML-210 (the warhead for **ZX782**) and other experimental GPX4-targeting PROTACs to provide a relevant quantitative context.

Table 1: In Vitro Activity of the GPX4 Inhibitor ML-210

Compound	Target	IC50 / EC50 (nM)	Cell Lines	Assay Type	Reference
ML-210	GPX4	EC50: 30	-	Covalent Inhibition	[3] [4]
ML-210	Mutant RAS	IC50: 71	BJeLR (HRAS G12V)	Cell Viability	
ML-210	Mutant RAS	IC50: 272	BJeH-LT (HRAS G12V)	Cell Viability	
ML-210	Drug-Resistant	IC50: 107	DRD cell line	Cell Viability	[4]

Table 2: In Vitro Activity of Published GPX4-targeting PROTACs

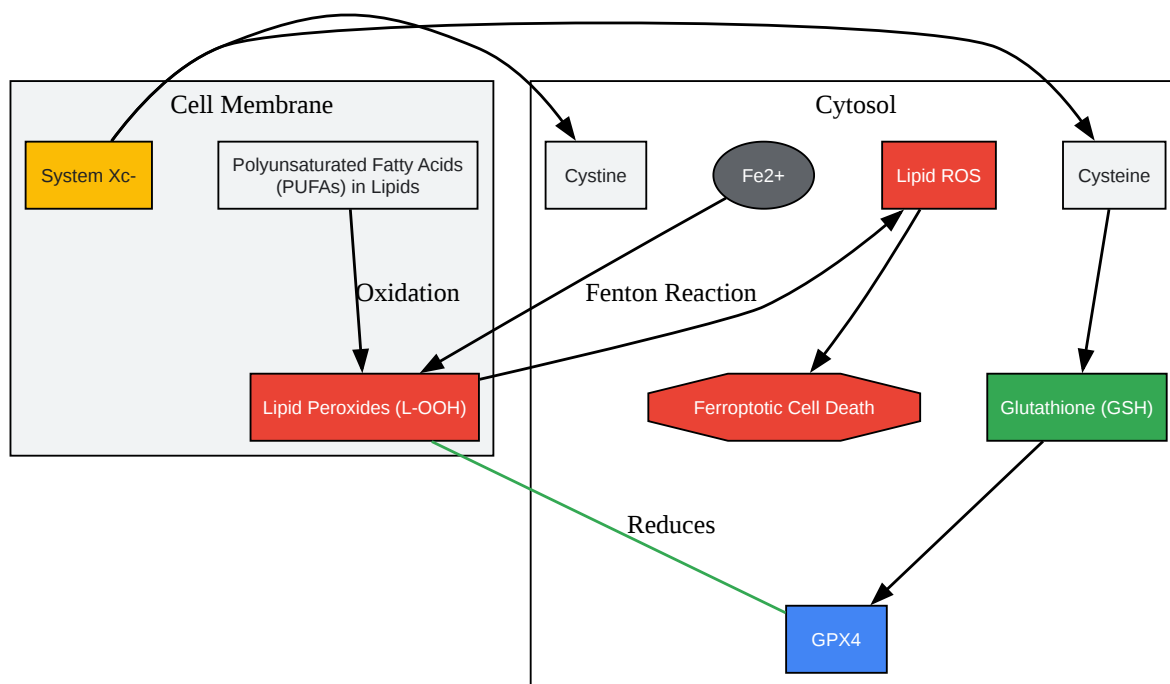
PROTAC	Warhead	E3 Ligase Ligand	DC50 (μM)	IC50 (μM)	Cell Line	Reference
DC-2	ML-210	CRBN	0.03	0.1	HT1080	[5]
5i	ML-210	VHL	0.135	>10	HT1080	
8e	RSL3	CRBN	Not Reported	More potent than RSL3	HT1080	

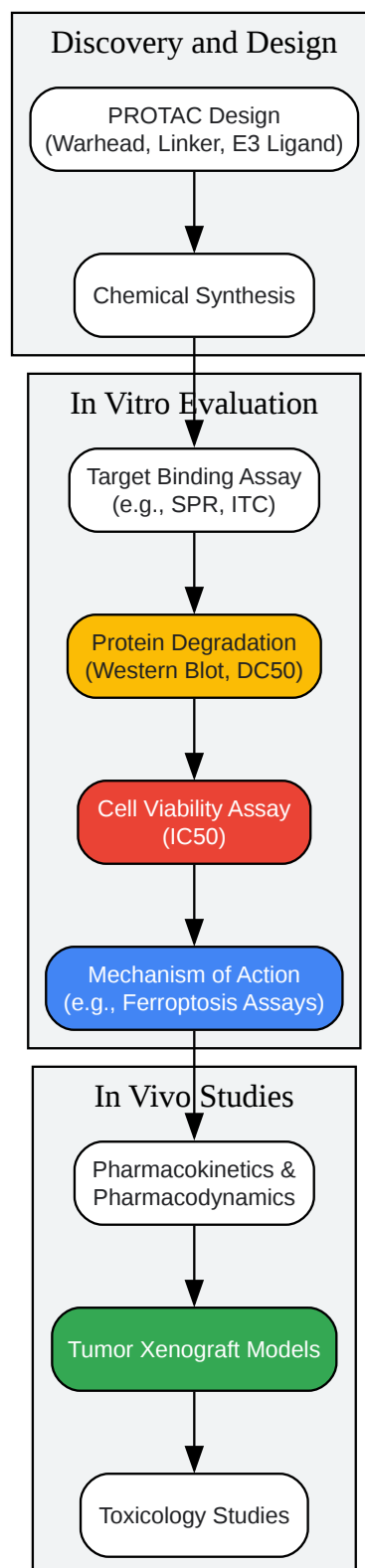
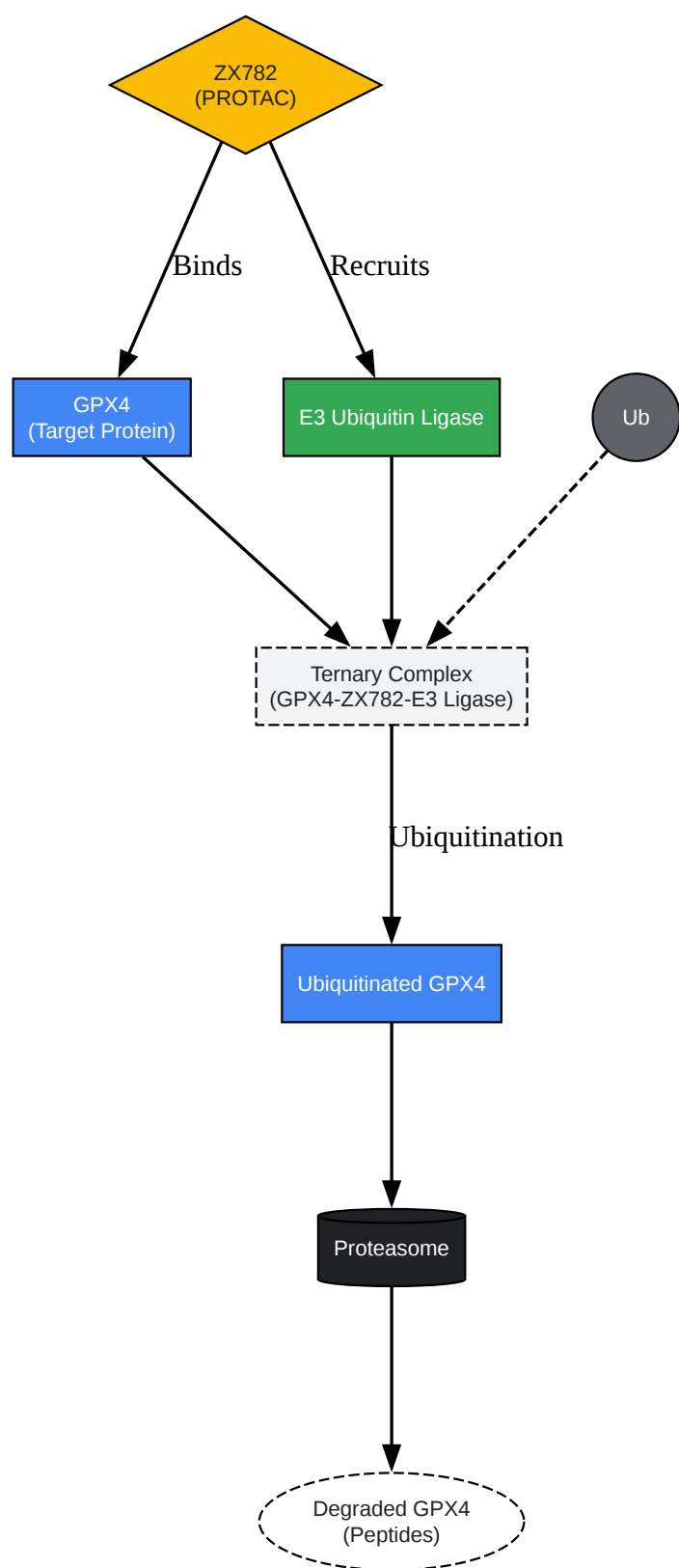
Note: DC50 is the concentration of the PROTAC required to degrade 50% of the target protein. IC50 is the concentration required to inhibit 50% of cell growth.

Signaling Pathways

The Ferroptosis Pathway

Ferroptosis is an iron-dependent form of regulated cell death characterized by the accumulation of lipid peroxides. GPX4 is a central regulator of this pathway, acting to reduce lipid hydroperoxides to non-toxic lipid alcohols. Inhibition or degradation of GPX4 leads to an accumulation of lipid ROS and subsequent cell death.





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- To cite this document: BenchChem. [ZX782 and its role in cellular pathways]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15542165/docs#zx782-and-its-role-in-cellular-pathways\]](https://www.benchchem.com/product/b15542165/docs#zx782-and-its-role-in-cellular-pathways)

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